

Technical Guide to the Safe Handling of 4-Isopropoxy-3-methylphenylboronic acid

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Compound of Interest

Compound Name:	4-Isopropoxy-3-methylphenylboronic acid
Cat. No.:	B1323004

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling procedures for **4-Isopropoxy-3-methylphenylboronic acid** (CAS No: 850568-09-1). The information presented is compiled from available safety data sheets of the compound and its close structural analogs. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

Section 1: Chemical Identification and Physical Properties

4-Isopropoxy-3-methylphenylboronic acid is a substituted phenylboronic acid commonly used in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.

Property	Value	Reference
CAS Number	850568-09-1	[1] [2]
Molecular Formula	C10H15BO3	[1] [2]
Molecular Weight	194.04 g/mol	[1] [2]
Appearance	Solid	
Storage Temperature	-20°C	[1]

Section 2: Hazard Identification and GHS Classification

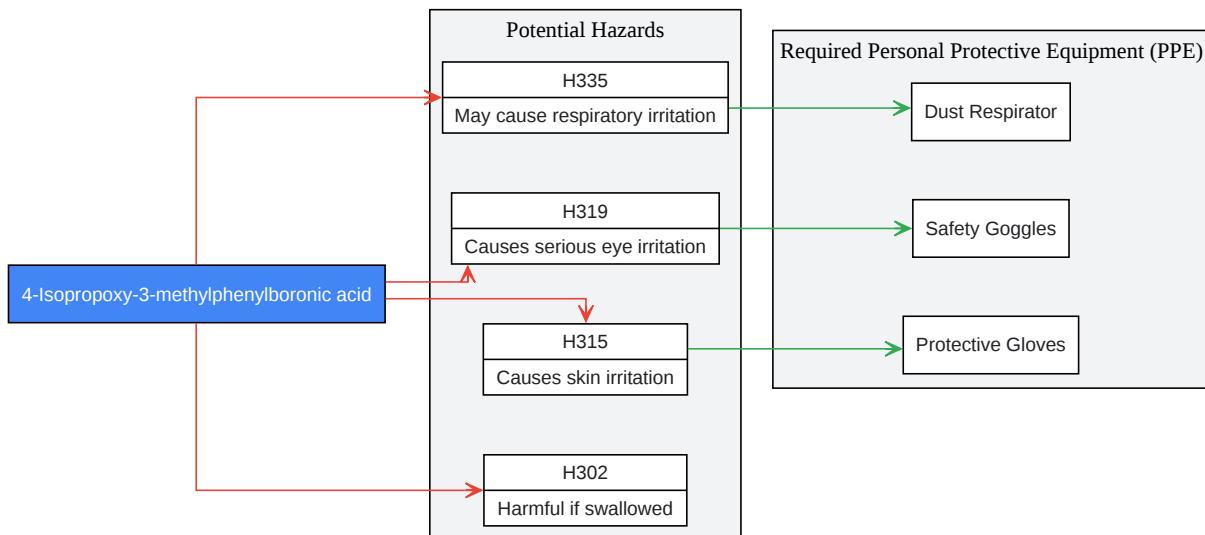
While a complete, officially harmonized GHS classification for **4-Isopropoxy-3-methylphenylboronic acid** is not readily available, data from structurally similar compounds, such as 4-Isopropoxyphenylboronic acid, provide a strong basis for hazard assessment. The primary hazards are related to irritation and acute toxicity.[\[3\]](#)

Signal Word:Warning[\[3\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

This classification is based on data for 4-Isopropoxyphenylboronic acid and should be used as a guideline.[\[3\]](#)

Hazard Summary Diagram



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Caption: Key hazards and corresponding personal protective equipment.

Section 3: First-Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation occurs.[3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. Rinse mouth with water.[4]

Section 4: Handling, Storage, and Stability

Proper handling and storage are essential to maintain the chemical's integrity and ensure user safety.

Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. A NIOSH-approved dust respirator should be used when handling significant quantities or when dust generation is likely.[5][6]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[6]
- Dust Control: Avoid generating dust. Minimize handling and use appropriate tools for transfer.[6]

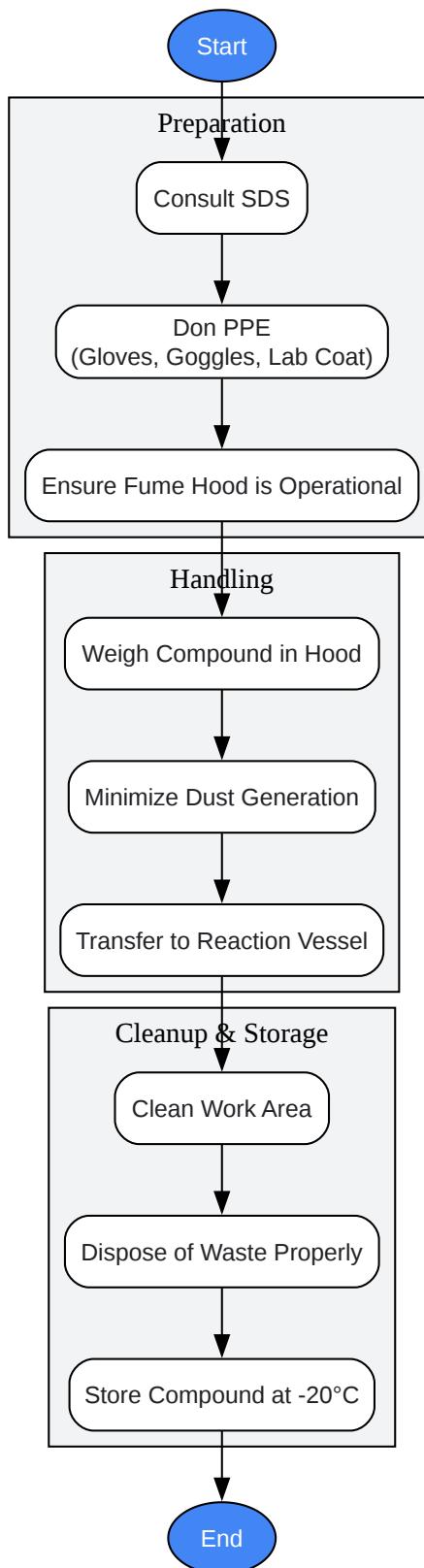
Storage

- Conditions: Store in a tightly closed container in a cool, dry, and dark place.[5] The recommended storage temperature is -20°C.[1]
- Incompatibilities: Keep away from strong oxidizing agents.[4]

Stability and Reactivity

- Stability: Stable under recommended storage conditions.[4]
- Reactivity: No special reactivity has been reported under normal conditions.
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and oxides of boron.[4]

Experimental Workflow: Safe Handling Protocol

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Caption: A logical workflow for the safe handling of the compound.

Section 5: Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, sweep up the spilled solid material. Avoid creating dust.
- Collection: Place the collected material into a suitable, labeled container for disposal.
- Cleaning: Clean the spill area thoroughly.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

Section 6: Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable regulations. It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data for this compound and its analogs. It is not a substitute for a formal Safety Data Sheet (SDS) provided by the supplier. Always consult the specific SDS for the material before use and ensure all personnel are adequately trained in its safe handling.

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